

Application Note: Solid-Phase Extraction of PNU-142300 from Human Plasma

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Compound of Interest

Compound Name: PNU 142300

Cat. No.: B610150

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Introduction

PNU-142300 is an inactive metabolite of the oxazolidinone antibiotic, linezolid. Accurate quantification of PNU-142300 in biological matrices is crucial for pharmacokinetic and metabolic studies. This application note provides a detailed protocol for the solid-phase extraction (SPE) of PNU-142300 from human plasma, a critical step for sample clean-up and concentration prior to downstream analytical procedures such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The described reversed-phase SPE protocol is designed to deliver clean extracts and high analyte recovery.

Data Presentation

While specific SPE recovery data for PNU-142300 is not widely published, the following table summarizes typical performance data for the parent compound, linezolid, which is structurally related and exhibits similar polarity. These values can be considered as a benchmark for the expected performance of the presented protocol for PNU-142300.

Analyte	Matrix	Extraction Method	Mean Recovery (%)	Analytical Method
Linezolid	Human Plasma	Solid-Phase Extraction	89.1 - 93.7 ^[1]	LC-MS/MS

Experimental Protocols

This protocol is a general guideline and may require optimization for specific laboratory conditions and analytical instrumentation.

Materials and Reagents:

- Reversed-phase SPE cartridges (e.g., C18, 100 mg/1 mL)
- Human plasma containing PNU-142300
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable modifier for pH adjustment)
- SPE vacuum manifold
- Centrifuge
- Vortex mixer
- Autosampler vials

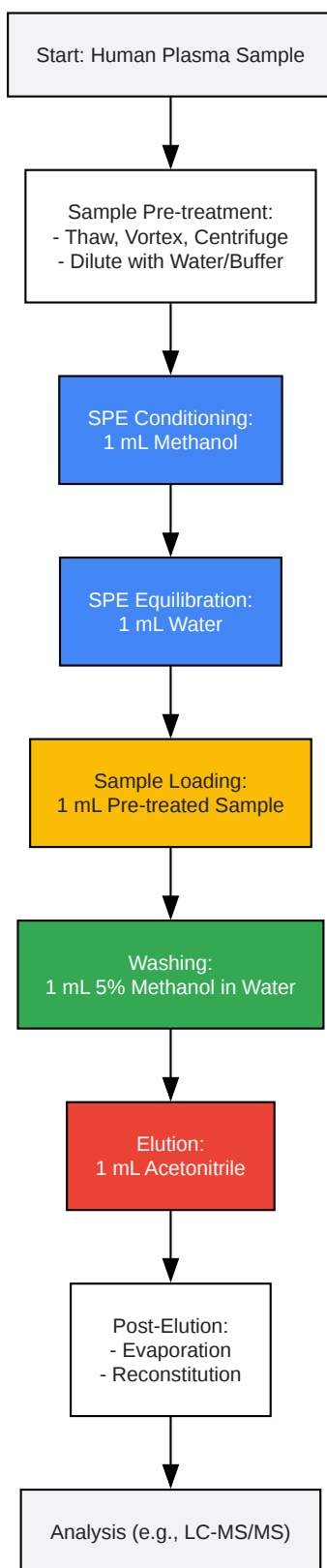
Sample Pre-treatment:

- Thaw frozen human plasma samples at room temperature.
- Vortex the plasma sample to ensure homogeneity.
- Centrifuge the plasma sample at 4000 rpm for 10 minutes to pellet any particulate matter.
- To 500 μ L of supernatant, add 500 μ L of water (or a suitable buffer to adjust pH) and vortex for 30 seconds. This dilution step reduces viscosity and potential matrix effects.

Solid-Phase Extraction Protocol:

- **Conditioning:** Condition the SPE cartridge by passing 1 mL of methanol through the sorbent bed. This step solvates the functional groups of the stationary phase.
- **Equilibration:** Equilibrate the cartridge by passing 1 mL of water through the sorbent bed. This prepares the stationary phase for the aqueous sample. Do not allow the cartridge to dry out between this step and sample loading.
- **Sample Loading:** Load the pre-treated plasma sample (1 mL) onto the SPE cartridge. Apply a gentle vacuum to achieve a flow rate of approximately 1 mL/min. Slower flow rates can improve retention.
- **Washing:** Wash the cartridge with 1 mL of 5% methanol in water. This step removes polar interferences that are not strongly retained on the sorbent, while the analyte of interest remains bound.
- **Elution:** Elute PNU-142300 from the cartridge by passing 1 mL of acetonitrile through the sorbent bed. Collect the eluate in a clean collection tube.
- **Post-Elution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in a suitable volume (e.g., 100 µL) of the mobile phase used for the analytical method. Vortex briefly and transfer to an autosampler vial for analysis.

Mandatory Visualization



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Caption: Experimental workflow for the solid-phase extraction of PNU-142300.

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References

- 1. researchgate.net [researchgate.net]
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